

Application Notes and Protocols for the Spectrophotometric Determination of Triflumizole

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Compound of Interest

Compound Name: Triflumizole

Cat. No.: B15562647

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Introduction

Triflumizole is a broad-spectrum imidazole fungicide used to control a variety of fungal diseases in crops. Accurate and reliable analytical methods are essential for its quantification in formulations and for residue analysis. While chromatographic techniques like HPLC-UV are common, UV-Visible spectrophotometry offers a simpler, cost-effective, and rapid alternative for the determination of **triflumizole**.^[1] This document provides detailed application notes and protocols for the spectrophotometric determination of **triflumizole** using two methods: direct UV spectrophotometry and a proposed charge-transfer complexation method.

These methods are designed for researchers, scientists, and professionals in drug development and quality control laboratories.

Method 1: Direct UV-Visible Spectrophotometry

This method is based on the direct measurement of the ultraviolet absorbance of **triflumizole** in a suitable solvent. **Triflumizole** exhibits distinct absorption maxima in the UV region, which can be utilized for its quantification.^[2]

Instrumentation and Reagents

- Instrument: A double-beam UV-Visible spectrophotometer with a spectral bandwidth of 1-2 nm.

- Cuvettes: 1 cm matched quartz cells.
- Solvent: Methanol (HPLC grade).
- Reference Standard: **Triflumizole** analytical standard.

Experimental Protocol

1. Preparation of Standard Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of **triflumizole** reference standard and transfer it to a 100 mL volumetric flask.
- Dissolve the standard in approximately 70 mL of methanol by sonication for 10 minutes.
- Make up the volume to 100 mL with methanol and mix thoroughly.

2. Preparation of Working Standard Solutions:

- From the standard stock solution, pipette appropriate aliquots into a series of 10 mL volumetric flasks.
- Dilute to the mark with methanol to obtain a series of working standard solutions in the concentration range of 2-20 µg/mL.

3. Determination of Wavelength of Maximum Absorbance (λ_{max}):

- Scan a 10 µg/mL working standard solution from 400 nm to 200 nm against a methanol blank.
- The wavelength of maximum absorbance (λ_{max}) should be determined from the resulting spectrum. Based on available data, **triflumizole** has absorbance maxima at approximately 201.5 nm, 236 nm, and 301 nm.^[2] For routine analysis, 236 nm is often a suitable choice.

4. Calibration Curve:

- Measure the absorbance of each working standard solution at the determined λ_{max} (e.g., 236 nm) against the methanol blank.
- Plot a graph of absorbance versus concentration (µg/mL).
- Perform a linear regression analysis to obtain the equation of the line and the correlation coefficient (R^2).

5. Analysis of a Sample Solution:

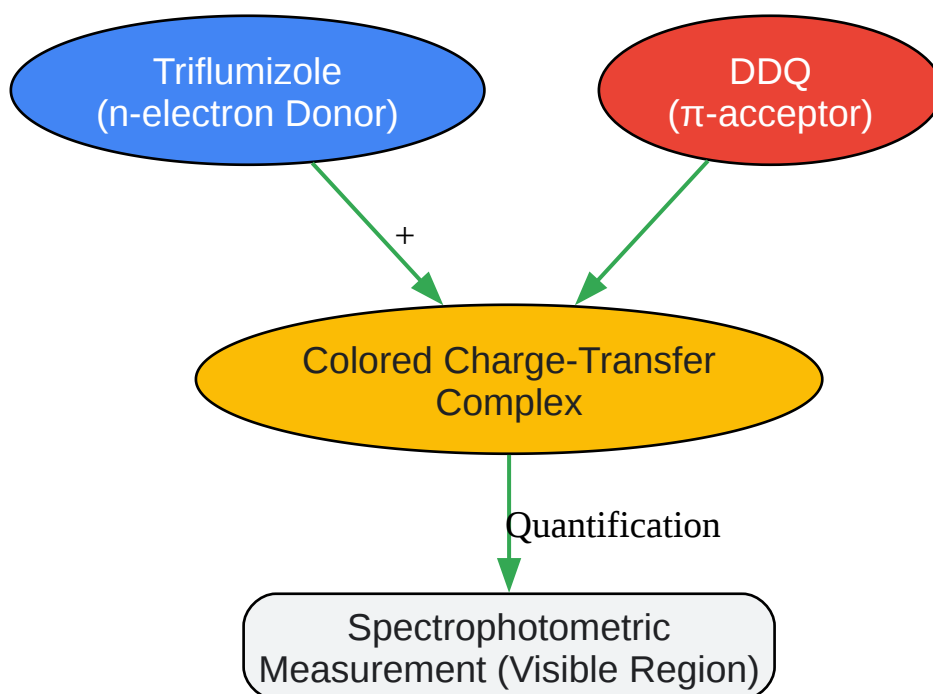
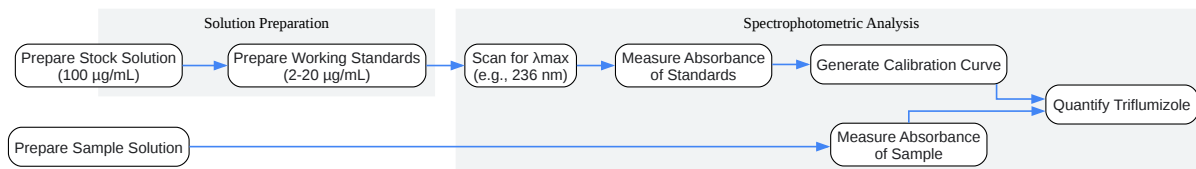
- Prepare a sample solution of **triflumizole** in methanol, ensuring the final concentration falls within the linearity range of the calibration curve.
- Measure the absorbance of the sample solution at the λ_{max} .
- Determine the concentration of **triflumizole** in the sample solution using the equation from the calibration curve.

Method Validation Parameters

The developed method should be validated according to the International Council for Harmonisation (ICH) guidelines.

Parameter	Specification	Typical Expected Values
Linearity	$R^2 \geq 0.999$	2-20 $\mu\text{g/mL}$
Accuracy (% Recovery)	98-102%	99.5%
Precision (% RSD)	$\leq 2\%$	$< 1.5\%$
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1	$\sim 0.1 \mu\text{g/mL}$
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1	$\sim 0.3 \mu\text{g/mL}$

Experimental Workflow: Direct UV-Vis Spectrophotometry



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References

- 1. Development and Validation by UV Spectrophotometric method for Simultaneous Estimation of Fluconazole and Thymol in Formulation [ijraset.com]

- 2. Triflumizole (Ref: NF 114) [sitem.herts.ac.uk]
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